

Preparation of IPA-3 Stock Solution in DMSO: An Application Note and Protocol

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Compound of Interest

Compound Name: *lpa-3*

Cat. No.: *B1672097*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

IPA-3, or 1,1'-Dithiodi-2-naphthol, is a potent and selective allosteric inhibitor of p21-activated kinase 1 (PAK1).^{[1][2][3]} It functions as a non-ATP-competitive inhibitor, covalently binding to the regulatory domain of PAK1, thereby preventing its activation by upstream effectors like Cdc42.^{[1][2][3]} With an IC₅₀ of approximately 2.5 μ M in cell-free assays, **IPA-3** is a valuable tool for studying PAK1-mediated signaling pathways and for investigating its potential as a therapeutic target in various diseases, including cancer.^{[1][2][4][5]} This document provides a detailed protocol for the preparation of a stock solution of **IPA-3** in dimethyl sulfoxide (DMSO), a common solvent for its in vitro applications.

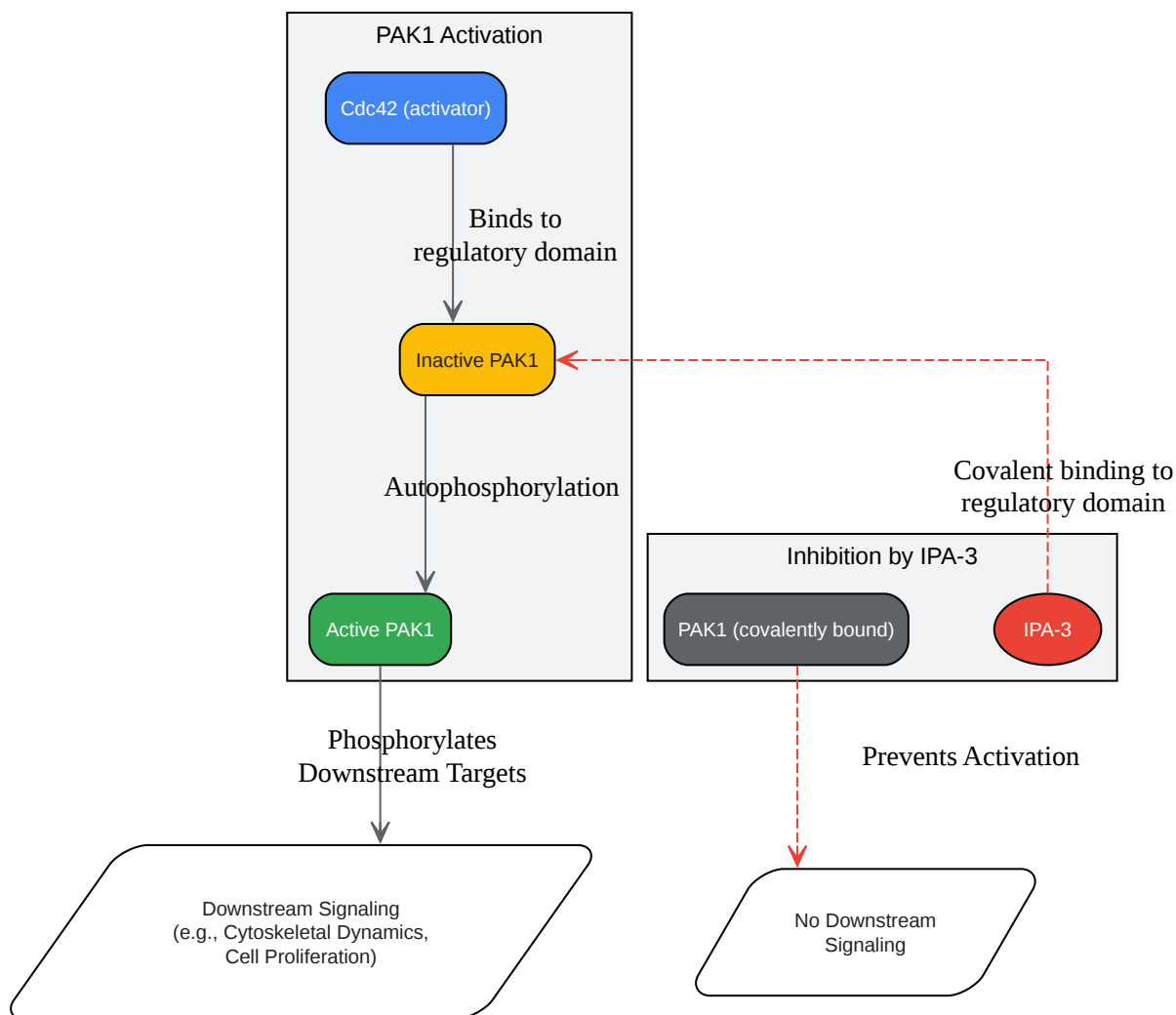
Quantitative Data Summary

For ease of use and accurate preparation of experimental concentrations, the key quantitative data for **IPA-3** are summarized in the table below.

Property	Value	Source
Molecular Weight	350.45 g/mol	[6]
CAS Number	42521-82-4	[5][6]
Solubility in DMSO	65 mg/mL (approx. 185.48 mM)	[4]
Recommended Stock Solution Storage	-80°C for up to 1 year	[4]
Typical Working Concentrations	2 µM - 20 µM	[2][4][5]

Signaling Pathway of IPA-3 Action

The following diagram illustrates the inhibitory mechanism of **IPA-3** on the PAK1 signaling pathway.



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Caption: Mechanism of **IPA-3** inhibition of PAK1 signaling.

Experimental Protocol: Preparation of a 10 mM IPA-3 Stock Solution in DMSO

This protocol details the steps for preparing a 10 mM stock solution of **IPA-3** in DMSO.

Materials:

- **IPA-3** powder (CAS: 42521-82-4)
- Anhydrous/molecular biology grade Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Workflow for **IPA-3** Stock Solution Preparation:

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